

# A Comparative Citation Analysis of the British Machine Vision Conference (BMVC)

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For researchers, scientists, and professionals in drug development, understanding the impact and prestige of academic conferences is crucial for disseminating research and identifying influential work. This guide provides a citation analysis of papers published in the British Machine Vision Conference (**BMVC**), offering a quantitative comparison with other leading conferences in the field and a detailed methodology for conducting such an analysis.

### Performance Snapshot: BMVC by the Numbers

The British Machine Vision Conference is a significant international conference in computer vision.[1] While often considered a second-tier conference compared to giants like CVPR, ICCV, and ECCV, it remains a respected and competitive venue for publication.[2][3]

### **Highly Cited BMVC Publications**

The following table highlights some of the most influential papers presented at **BMVC**, showcasing their significant impact on the field as evidenced by their high citation counts.



Paper Title	Citation Count
Deep face recognition	3620[4][5]
Return of the Devil in the Details: Delving Deep into Convolutional Nets	2144[4][5]
A Spatio-Temporal Descriptor Based on 3D- Gradients	1545[4][5]

### **Conference Metrics: A Comparative Overview**

Google Scholar Metrics provide a useful benchmark for comparing the impact of academic venues. The h5-index is the h-index for articles published in the last 5 complete years. It is the largest number h such that h articles published in 2017-2021 have at least h citations each. The h5-median for a publication is the median number of citations for the articles that make up its h5-index.

Conference	h5-index	h5-median
IEEE/CVF Conference on Computer Vision and Pattern Recognition (CVPR)	450	702[6]
European Conference on Computer Vision (ECCV)	262	417[6]
IEEE/CVF International Conference on Computer Vision (ICCV)	256	412[6]
British Machine Vision Conference (BMVC)	57	96[6]

#### **BMVC 2024 Acceptance Rate**

In 2024, **BMVC** received 1020 submissions and accepted 264 papers, resulting in an acceptance rate of approximately 25.9%.[7] This competitive acceptance rate underscores the conference's commitment to publishing high-quality research.



## **Experimental Protocol: A Guide to Citation Analysis**

For those looking to conduct a detailed citation analysis of conference papers, the following methodology outlines the key steps involved.

- Define Scope and Objectives: Clearly define the research questions. For instance, are you comparing the citation impact of different conferences over a specific period? Or are you analyzing the citation trends of papers in a particular sub-field?
- Data Acquisition:
  - Identify the source of publication data (e.g., Google Scholar, Scopus, Web of Science, DBLP).[8]
  - Collect a comprehensive list of papers published in the target conference(s) and time frame.
  - For each paper, gather metadata including title, authors, publication year, and citation count.
- Data Cleaning and Normalization:
  - Address inconsistencies in author names, affiliations, and paper titles.
  - Handle duplicate entries and ensure uniform formatting.
- Metric Selection and Calculation:
  - Choose appropriate metrics for the analysis. Common metrics include:
    - Total citations
    - Average citations per paper
    - h-index
    - Field-weighted citation impact

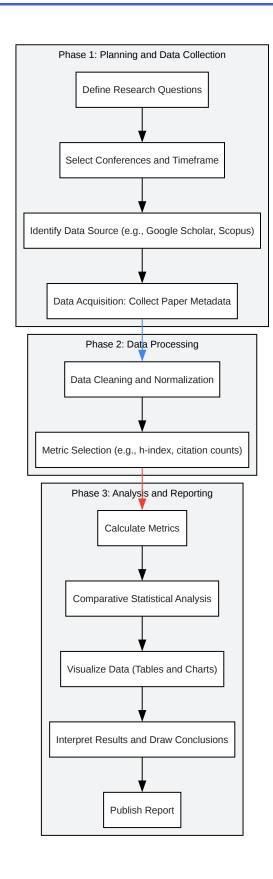


- o Calculate the selected metrics for the dataset.
- · Comparative Analysis:
  - If comparing multiple conferences, perform statistical tests to determine the significance of any observed differences in citation metrics.
  - Analyze trends over time, such as the growth or decline in citation impact.
- · Visualization and Reporting:
  - Present the findings using clear and informative tables and charts.
  - Interpret the results in the context of the research questions and the broader academic landscape.

## **Workflow for Citation Analysis**

The following diagram illustrates the logical flow of the experimental protocol for conducting a citation analysis.





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A flowchart of the citation analysis workflow.



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